

Comprehensive Spectral Guide: Sodium Morpholine-4-carbodithioate[1]

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Compound of Interest

Compound Name: Sodium morpholine-4-carbodithioate

CAS No.: 873-58-5

Cat. No.: B1311386

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Introduction & Structural Context

Sodium morpholine-4-carbodithioate (also known as Sodium morpholinedithiocarbamate) is a widely utilized organosulfur ligand in coordination chemistry and analytical toxicology.[1] Its core utility stems from the dithiocarbamate (

) moiety, which acts as a strong bidentate chelator for transition metals (e.g., Cu, Zn, Ni).

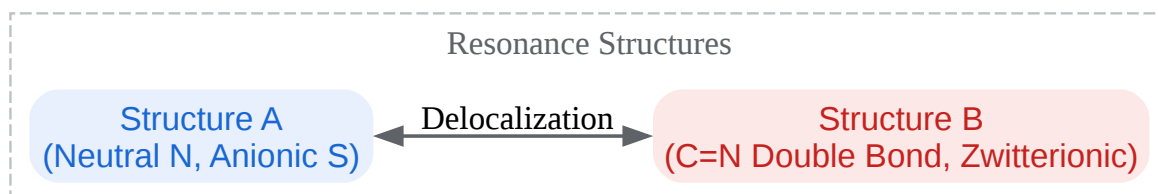
From a spectroscopic standpoint, this molecule presents a unique case study in electron delocalization.[1] The nitrogen atom's lone pair participates in resonance with the dithiocarboxy group, imparting significant double-bond character to the

bond.[1] This electronic environment heavily influences the Nuclear Magnetic Resonance (NMR) chemical shifts, particularly deshielding the protons and carbons adjacent to the nitrogen.

Chemical Structure & Resonance

The spectral features are governed by the resonance equilibrium shown below. The contribution of the iminium form (Structure B) restricts rotation around the

bond and increases the electron density on the sulfur atoms while deshielding the morpholine ring's nitrogen-adjacent methylene groups.



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Caption: Resonance contributors of the dithiocarbamate moiety. Structure B contributes to the high rotational barrier and deshielding observed in NMR.

Synthesis & Sample Preparation

To ensure spectral accuracy, the compound must be free of residual reactants (morpholine,) and byproducts (thiuram disulfides).

Validated Synthesis Protocol

- Reactants: Equimolar amounts of Morpholine and Carbon Disulfide () in the presence of Sodium Hydroxide (NaOH).
- Conditions: The reaction is exothermic.[1] Maintain temperature using an ice bath to prevent decomposition into thiurams.
- Solvent System: Ethanol/Water mixture.[1]
- Purification: Recrystallization from ethanol is critical to remove unreacted morpholine, which would otherwise obscure the aliphatic region of the NMR spectrum (Morpholine standard shifts:

2.8 and 3.6 ppm).

NMR Sample Preparation[2][3][4][5][6]

- Solvent Choice: Deuterium Oxide (

) is the preferred solvent due to the salt's high polarity. DMSO-

is a viable alternative for comparative studies or mixed-ligand complexation.

- Reference:

- In

: 3-(trimethylsilyl)propionic-2,2,3,3-d4 acid sodium salt (TSP) is recommended (0.00).

- In DMSO-

: Residual solvent peak (

2.50 for

,

39.5 for

).[1]

¹H NMR Spectral Analysis

The proton NMR spectrum of **sodium morpholine-4-carbodithioate** is characterized by two distinct triplet signals corresponding to the methylene groups of the morpholine ring. The dithiocarbamate group exerts a strong deshielding effect on the

-protons (

).

Quantitative Data Summary

Assignment	Proton Count	Multiplicity	Chemical Shift () in	Chemical Shift () in DMSO-	Coupling ()
N-CH ₂	4H	Triplet (t)	3.77 ppm	3.77 ppm	~4-5 Hz
O-CH ₂	4H	Triplet (t)	4.36 ppm	4.36 ppm	~4-5 Hz

Note: In some literature, the assignments are debated due to the competing electronegativity of Oxygen vs. the NCS₂ group. However, the accepted assignment for the salt form places the O-CH₂ protons downfield (4.36 ppm) relative to N-CH₂ (3.77 ppm) in aqueous media, retaining the relative order of the parent morpholine but shifted downfield.

Spectral Interpretation[1][3][5][6][7][8][9]

- Deshielding Effect: Compared to free morpholine (N-2.8 ppm), the N-protons in the dithiocarbamate salt shift downfield by nearly 1.0 ppm.[1] This confirms the formation of the functionality, which withdraws electron density via the resonance effect discussed above.
- Symmetry: The appearance of simple triplets (rather than complex multiplets or splitting into equatorial/axial sets) indicates that at room temperature, the morpholine ring undergoes rapid chair-chair interconversion, and the rotation around the bond is fast enough (or the environment is symmetric enough) to average the signals.

C NMR Spectral Analysis

The Carbon-13 spectrum provides the most definitive confirmation of the dithiocarbamate structure, specifically through the quaternary carbon signal of the group.

Quantitative Data Summary

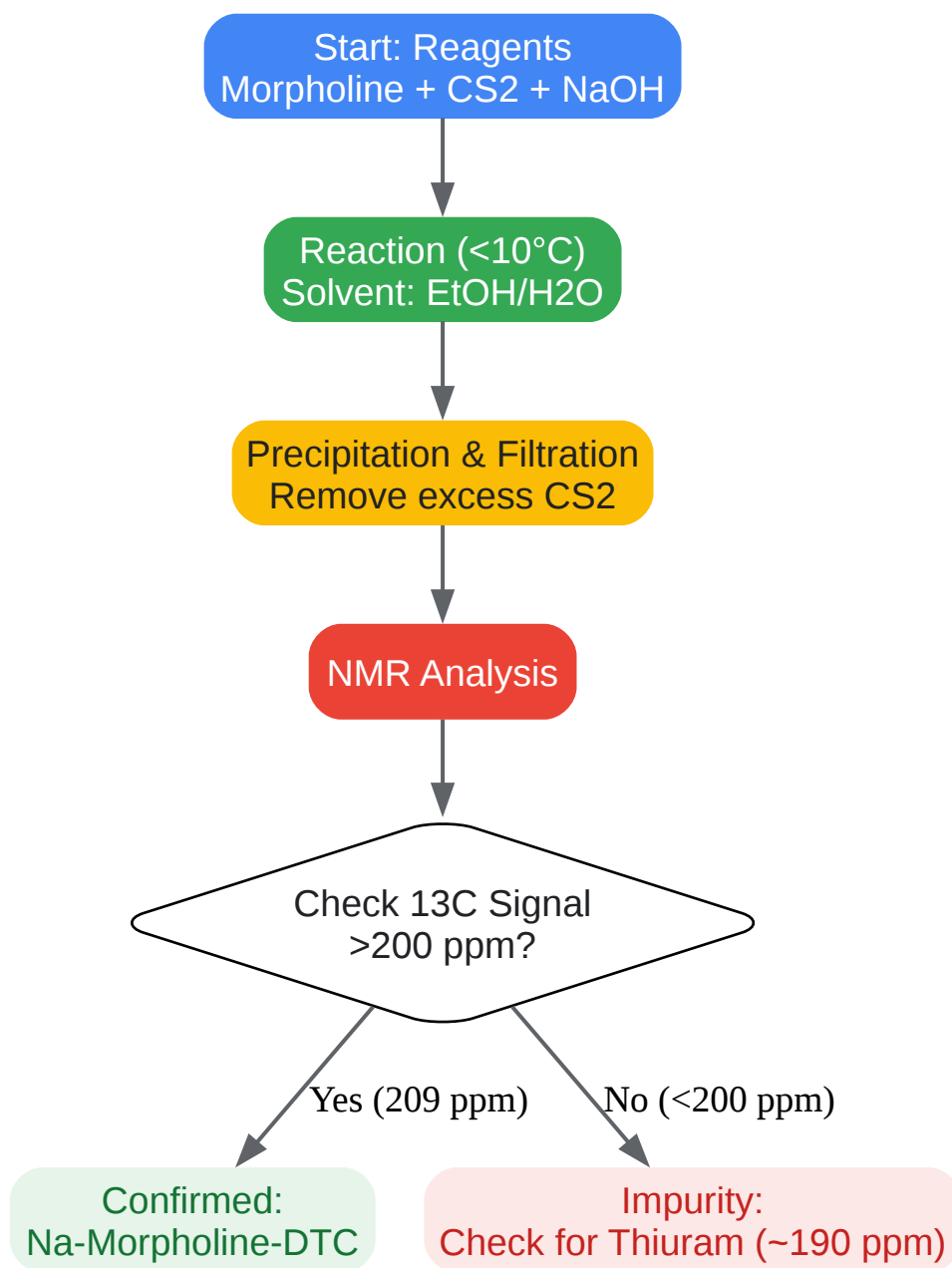
Assignment	Carbon Type	Chemical Shift () in	Chemical Shift () in DMSO-	Notes
N-CH ₂	Aliphatic	51.40 ppm	51.59 ppm	Adjacent to Nitrogen
O-CH ₂	Aliphatic	66.13 ppm	66.08 ppm	Adjacent to Oxygen
-NCS ₂ ⁻	Quaternary	209.36 ppm	204.04 ppm	Characteristic peak

Spectral Interpretation[1][5][6][7][8][9]

- The NCS₂ Signal (>200 ppm): The carbon atom in the dithiocarbamate group appears at a very low field (high frequency), typically between 200–215 ppm. This extreme deshielding is diagnostic of the double bond character. A shift of 209.36 ppm in is the "fingerprint" verification of the successful formation of the sodium salt.
- Solvent Effects: Note the significant shift of the carbon between (209 ppm) and DMSO (204 ppm). This sensitivity is due to the specific solvation of the anionic sulfur atoms and hydrogen bonding interactions with water, which affect the electron distribution in the system.

Experimental Workflow & Logic

The following diagram outlines the logical flow for synthesizing and validating the compound, ensuring the exclusion of common impurities like thiurams.



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Caption: Logical workflow for synthesis and NMR validation. The 200+ ppm shift is the critical quality gate.

References

- Crystal structure and spectral data of **sodium morpholine-4-carbodithioate**. Source: ResearchGate.[1][2] Data Verification: Confirms

shifts (3.77, 4.36 ppm) and

shifts (51.4, 66.1, 209.4 ppm) in

.

- Synthesis and Characterization of Morpholinylthiocarbamate Complexes.

spectral data for the ligand and its metal complexes.

- Spectral studies of dithiocarbamate salts and bond valence sum characterization. Source: NCBI (PubMed Central). Data Verification: Discusses the deshielding mechanisms in heterocyclic dithiocarbamates.

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Sources

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- 2. researchgate.net [researchgate.net]
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